

cis-2-Methylcyclohexanol physical characteristics

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Compound of Interest

Compound Name: **cis-2-Methylcyclohexanol**

Cat. No.: **B1584281**

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An In-depth Technical Guide to the Physical Characteristics of **cis-2-Methylcyclohexanol**

This technical guide provides a comprehensive overview of the core physical characteristics of **cis-2-Methylcyclohexanol**, tailored for researchers, scientists, and professionals in drug development. The document details key physical constants, outlines methodologies for their experimental determination, and illustrates the relationships between these properties.

Core Physical Properties

cis-2-Methylcyclohexanol is a colorless, viscous liquid with a characteristic odor.^[1] It is an organic compound with the chemical formula C₇H₁₄O and a molecular weight of 114.19 g/mol.^[2] The quantitative physical data for **cis-2-Methylcyclohexanol** are summarized in the table below for ease of reference and comparison.

Physical Characteristic	Value	Conditions
Molecular Weight	114.19 g/mol	-
Boiling Point	165 °C	At 760.00 mm Hg[2][3][4][5]
Melting Point	6-8 °C	-[4][5]
Density	0.936 g/mL	At 25 °C[4][5]
0.936 to 0.939 g/mL	At 20 °C[3]	
Refractive Index	1.465	At 20 °C, 589 nm (n _{20/D})[4][5]
1.464 to 1.467	At 20 °C[3]	
Solubility in Water	9140 mg/L (estimated)	At 25 °C[3]
Slightly soluble	-[6]	
Flash Point	58.89 °C (138.00 °F)	TCC[3]

Experimental Protocols

The following sections detail the standard experimental methodologies for determining the key physical characteristics of liquid compounds such as **cis-2-Methylcyclohexanol**.

Determination of Boiling Point (Micro-Reflux Method)

The boiling point of a liquid is the temperature at which its vapor pressure equals the external pressure.[7] For small sample volumes, a micro-boiling point determination is effective.[8][9]

Apparatus:

- Small test tube (e.g., 150mm diameter)
- Heating block with a stirrer
- Thermometer with a rubber stopper adapter
- Small magnetic stir bar

- Pasteur pipette

Procedure:

- Using a Pasteur pipette, add approximately 0.5 mL of **cis-2-Methylcyclohexanol** into the test tube along with a small magnetic stir bar.[9]
- Clamp the test tube in place within the heating block on a hot plate stirrer.[9]
- Position the thermometer so that its bulb is approximately 1 cm above the surface of the liquid.[9]
- Turn on the stirrer to ensure gentle, even heating and prevent bumping.[8]
- Begin heating the block. Observe the sample for boiling (bubble formation) and the condensation of vapor on the tube walls, creating a "reflux ring".[9]
- Ensure the thermometer bulb is level with this reflux ring for an accurate measurement.
- The stable temperature reading on the thermometer once the liquid is gently refluxing is the observed boiling point.[8][9]

Determination of Melting Point (Capillary Method)

Since **cis-2-Methylcyclohexanol** has a melting point above 0 °C, it can be solidified for this measurement. The capillary method is a common technique for determining the melting point of a solid.[10][11]

Apparatus:

- Melting point apparatus (e.g., Mel-Temp) or Thiele tube setup
- Capillary tubes (sealed at one end)
- Thermometer
- Freezer or ice bath to solidify the sample

Procedure:

- Cool a small sample of **cis-2-Methylcyclohexanol** in a freezer or ice bath until it solidifies.
- Crush the solidified sample into a fine powder.
- Pack the powdered sample into the closed end of a capillary tube to a height of 2-3 mm by tapping the tube on a hard surface.[12]
- Place the capillary tube into the heating block of the melting point apparatus.[10]
- Heat the sample rapidly to a temperature about 15-20 °C below the expected melting point. [12]
- Decrease the heating rate to about 1-2 °C per minute to allow for thermal equilibrium.[11][12]
- Record the temperature at which the first droplet of liquid appears.
- Record the temperature at which the entire solid sample has turned into a clear liquid. The range between these two temperatures is the melting point range.[11]

Determination of Density (Pycnometer or Graduated Cylinder Method)

Density is the mass per unit volume of a substance.[13] It can be determined by accurately measuring the mass of a known volume of the liquid.[14]

Apparatus:

- Electronic balance (accurate to at least 0.001 g)
- Graduated cylinder (e.g., 10 mL or 25 mL) or a pycnometer (density bottle) for higher accuracy
- Thermometer to record the liquid's temperature

Procedure:

- Measure the mass of a clean, dry graduated cylinder or pycnometer on the electronic balance and record it as m_1 .[14][15]

- Carefully add a specific volume of **cis-2-Methylcyclohexanol** to the graduated cylinder (e.g., 10 mL). For a pycnometer, fill it completely. Record the exact volume (V).[14][16]
- Measure the combined mass of the cylinder/pycnometer and the liquid, and record it as m_2 .[14][15]
- The mass of the liquid (m) is calculated as $m_2 - m_1$.
- Calculate the density (ρ) using the formula: $\rho = m / V$.[14]
- Repeat the measurement multiple times and calculate the average to ensure precision.[15]

Determination of Refractive Index (Abbe Refractometer)

The refractive index measures how much the path of light is bent when it enters the liquid and is a characteristic property.[17] An Abbe refractometer is a common instrument for this purpose. [17]

Apparatus:

- Abbe Refractometer
- Constant temperature water bath
- Dropper or pipette
- Lint-free tissue

Procedure:

- Ensure the prisms of the refractometer are clean and dry.
- Calibrate the instrument using a standard sample with a known refractive index, such as distilled water.
- Using a dropper, place a few drops of **cis-2-Methylcyclohexanol** onto the surface of the lower prism.
- Close the prisms carefully to spread the liquid into a thin film.

- Allow the sample to equilibrate to the desired temperature (typically 20 °C), which can be maintained by a connected water bath.[3]
- Look through the eyepiece and turn the adjustment knob until the boundary line between the light and dark fields is sharp and centered on the crosshairs.
- If a color fringe is visible, adjust the dispersion compensator to eliminate it.
- Read the refractive index value directly from the instrument's scale.

Determination of Solubility

Solubility is the maximum amount of a solute that can dissolve in a solvent at a given temperature.[18] A synthetic method can be used to determine the solubility of **cis-2-Methylcyclohexanol** in water.

Apparatus:

- Test tubes with stoppers
- Balance
- Graduated cylinder or pipette
- Water bath with temperature control
- Spatula or dropper

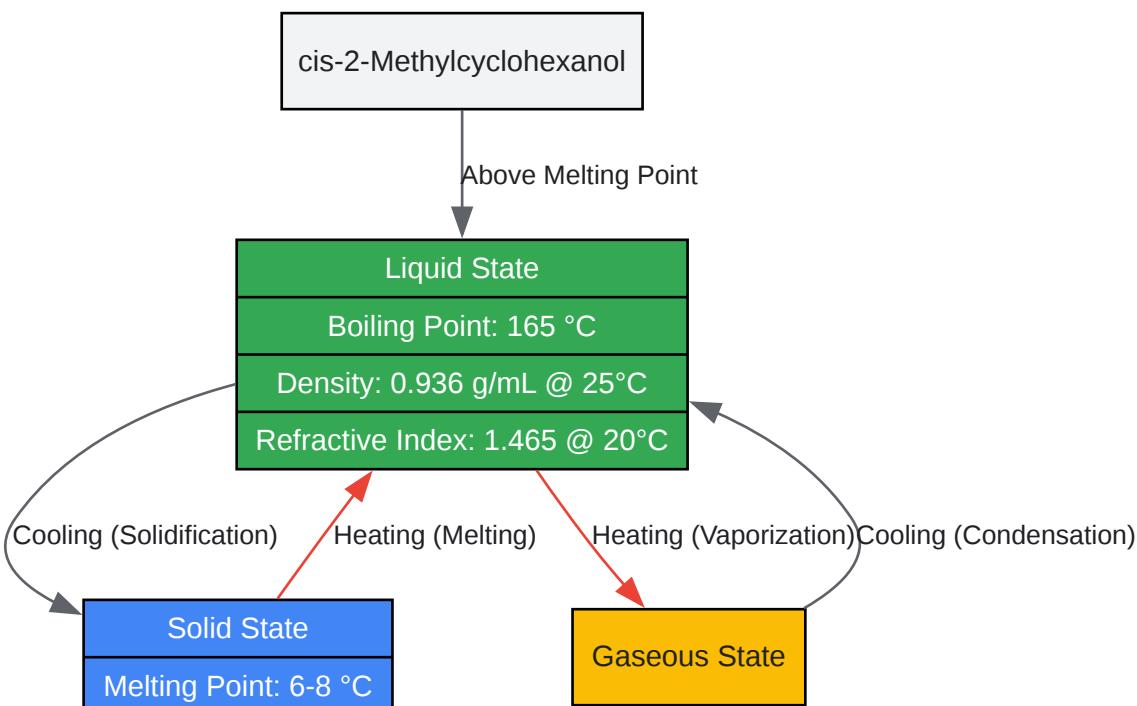
Procedure:

- Measure a precise volume of distilled water (e.g., 10 mL) into a test tube.[18]
- Place the test tube in a water bath set to a constant temperature (e.g., 25 °C).[18]
- Weigh a container with **cis-2-Methylcyclohexanol**.
- Add a small, known amount of **cis-2-Methylcyclohexanol** to the test tube.[18]
- Stopper the tube and shake it vigorously to facilitate dissolution.[18]

- Continue adding small, weighed increments of the solute, shaking after each addition, until a slight cloudiness persists, indicating that the solution is saturated and no more solute will dissolve.[18]
- Determine the total mass of the solute added by re-weighing the container.
- The solubility can then be expressed as the mass of solute dissolved per volume or mass of the solvent (e.g., in g/100 mL or mg/L).

Visualization of Physical State Relationships

The physical state and properties of **cis-2-Methylcyclohexanol** are intrinsically linked to temperature. The following diagram illustrates the relationship between temperature changes and the compound's state, along with the key physical properties relevant to each state.



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Caption: Relationship between temperature, physical state, and key properties of **cis-2-Methylcyclohexanol**.

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